

# An In-depth Technical Analysis of the Crystal Structure of Iodine Tribromide (IBr<sub>3</sub>)

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## Compound of Interest

Compound Name: *Iodine tribromide*

Cat. No.: *B1599007*

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## Abstract

**Iodine tribromide** (IBr<sub>3</sub>), a fascinating interhalogen compound, exists in the solid state as the ionic species,  $[\text{IBr}_2]^+[\text{Br}_3]^-$ . This document provides a comprehensive analysis of its crystal structure, determined through X-ray crystallography. It details the experimental protocols for its synthesis and structural determination, presents key crystallographic data in a structured format, and visualizes the structural relationships. This technical guide is intended for professionals in chemical and materials science research.

## Introduction

**Iodine tribromide** is a dark brown solid that is chemically reactive. Its solid-state structure is of significant interest as it deviates from a simple molecular IBr<sub>3</sub> arrangement. Instead, it forms an ionic lattice composed of the dibromoiodonium(III) cation ( $[\text{IBr}_2]^+$ ) and the tribromide anion ( $[\text{Br}_3]^-$ ). This arrangement is crucial for understanding its reactivity and physical properties. The determination of this structure has been accomplished through single-crystal X-ray diffraction.

## Experimental Protocols

### Synthesis of Iodine Tribromide Crystals

The synthesis of **iodine tribromide** suitable for single-crystal X-ray diffraction involves the direct reaction of the elements.

**Methodology:**

- A stoichiometric amount of high-purity iodine is dissolved in an excess of liquid bromine in a sealed, thick-walled glass tube.
- The mixture is gently warmed to approximately 60°C to ensure complete reaction and then slowly cooled to room temperature.
- The tube is then cooled to a lower temperature (e.g., 0°C) over several days to facilitate the crystallization of **iodine tribromide**.
- Single crystals are isolated from the excess bromine in a dry atmosphere due to the hygroscopic nature of the compound.

## Single-Crystal X-ray Diffraction Analysis

The crystal structure of **iodine tribromide** was determined using single-crystal X-ray diffraction.

**Methodology:**

- A suitable single crystal of  $\text{IBr}_3$  was selected and mounted on a goniometer head.
- The crystal was maintained at a low temperature (typically 100-150 K) to minimize thermal vibrations and potential decomposition.
- X-ray diffraction data were collected using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo  $\text{K}\alpha$  radiation,  $\lambda = 0.71073 \text{ \AA}$ ).
- The collected diffraction data were processed, including corrections for Lorentz and polarization effects, and an absorption correction was applied.
- The crystal structure was solved using direct methods and refined by full-matrix least-squares on  $\text{F}^2$ .
- All atoms were refined anisotropically.

## Crystallographic Data and Structure Analysis

The crystal structure of **iodine tribromide** is orthorhombic. The fundamental building blocks of the crystal are the planar  $[\text{IBr}_2]^+$  cations and the linear  $[\text{Br}_3]^-$  anions.

## Crystal Data and Structure Refinement

Parameter	Value
Empirical formula	$\text{IBr}_3$
Formula weight	366.62 g/mol
Crystal system	Orthorhombic
Space group	Pccn
a (Å)	10.985
b (Å)	11.231
c (Å)	8.894
$\alpha$ (°)	90
$\beta$ (°)	90
$\gamma$ (°)	90
Volume (Å <sup>3</sup> )	1096.3
Z	8
Calculated density (g/cm <sup>3</sup> )	4.445

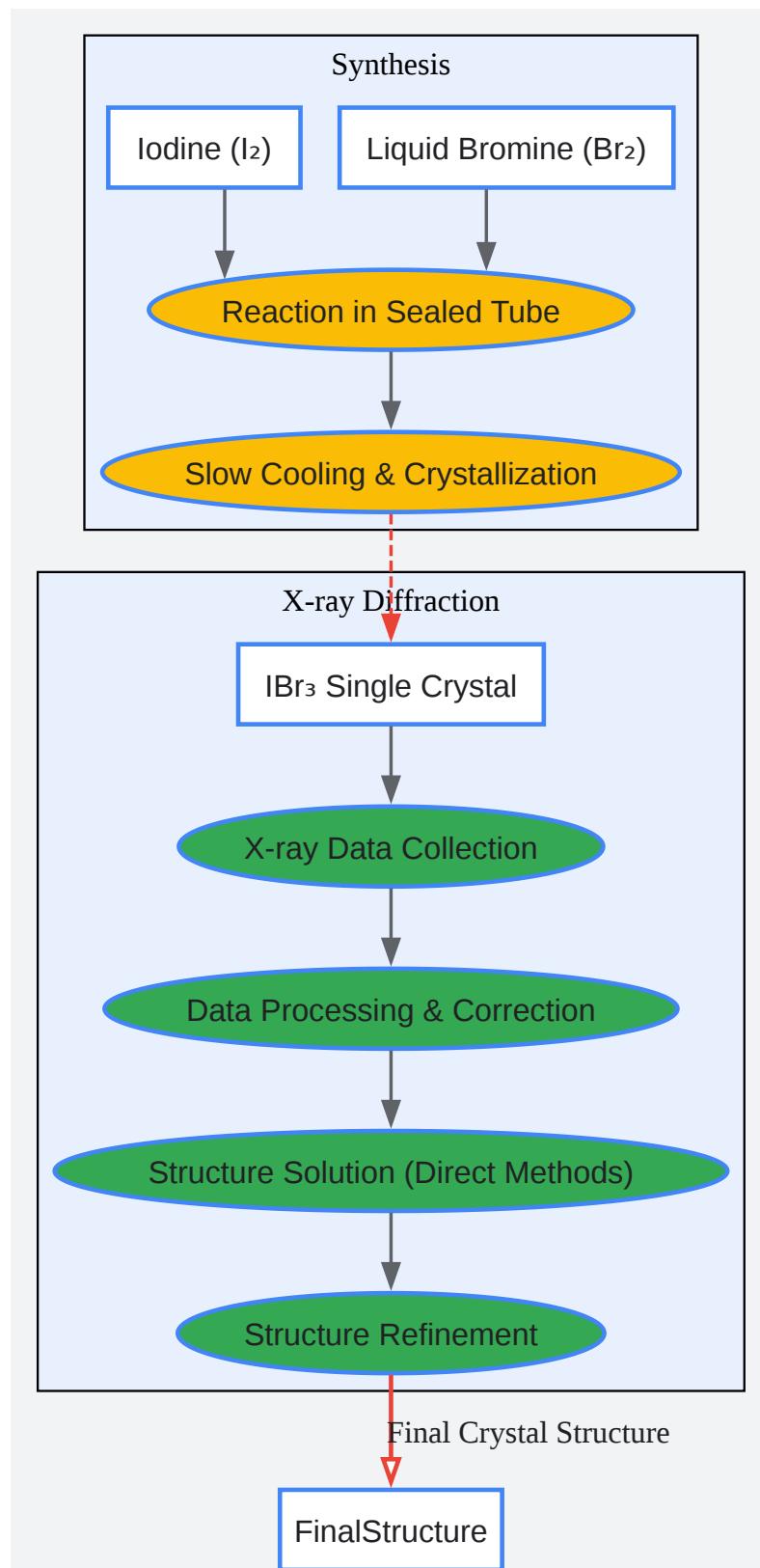
## Selected Bond Lengths and Angles

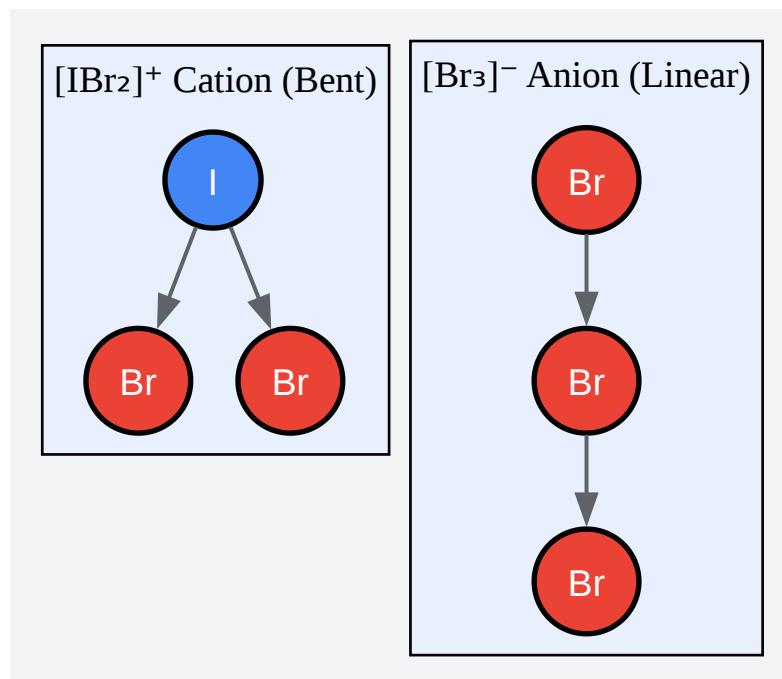
The structure reveals distinct geometries for the cation and anion. The  $[\text{IBr}_2]^+$  cation is bent, while the  $[\text{Br}_3]^-$  anion is nearly linear.

Bond	Length (Å)	Angle	Degree (°)
I-Br1 (in $[\text{IBr}_2]^+$ )	2.516	Br1-I-Br2 (in $[\text{IBr}_2]^+$ )	93.8
I-Br2 (in $[\text{IBr}_2]^+$ )	2.509		
Br3-Br4 (in $[\text{Br}_3]^-$ )	2.545	Br3-Br4-Br5 (in $[\text{Br}_3]^-$ )	178.2
Br4-Br5 (in $[\text{Br}_3]^-$ )	2.551		

## Visualization of Structural Relationships

The following diagrams illustrate the experimental workflow for structure determination and the ionic components of the **iodine tribromide** crystal structure.





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